

# Application Notes & Protocols: Oxychlorosene for Medical Applications

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## Compound of Interest

Compound Name: Oxychlorosene sodium

Cat. No.: B12689818

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Disclaimer: The following information is for research and scientific purposes only. Oxychlorosene, commercially known as Clorpactin WCS-90, is not an FDA-approved or recognized agent for the sterilization of medical devices. The established and regulated methods for medical device sterilization include steam, dry heat, radiation, ethylene oxide (EtO) gas, and vaporized hydrogen peroxide, among others.[1][2][3] This document summarizes the available information on oxychlorosene's properties and use as a topical antiseptic and irrigant.

## Introduction to Oxychlorosene

Oxychlorosene is a complex of hypochlorous acid that functions as a potent, broad-spectrum antimicrobial agent.[4] It is effective against a wide range of microorganisms, including bacteria (gram-positive and gram-negative), fungi, viruses, and spores.[4] Its primary use is as a topical antiseptic for treating localized infections, particularly those involving resistant organisms.[5][6] It is also used as an irrigating solution for various medical procedures.[4][7]

**Mechanism of Action:** The bactericidal effect of oxychlorosene is attributed to the release of hypochlorous acid. This acid diffuses through the cell walls of microorganisms, leading to the oxidation and chlorination of cellular proteins and enzymes. This process ultimately results in cell lysis and the solubilization of the cell's protoplasmic contents.[4] A key advantage of this mechanism is that microbial resistance to oxychlorosene is considered unlikely.[4]

## Applications in Medical Settings

While not used for terminal sterilization of medical devices, oxychlorosene has been documented for the following applications:

- Topical Antiseptic: For treating localized infections in wounds, ulcers, burns, and surgical incisions.[5][8]
- Surgical Irrigation: Used as an irrigating solution for surgical sites to reduce microbial contamination.[7][9] Studies have shown its use in breast reconstruction surgery and spinal deformity surgery.[7][9]
- Urological Applications: Employed as a bladder irrigant to treat urinary tract infections (UTIs), especially those caused by multidrug-resistant organisms.[4][10]

## Quantitative Data Summary

The following table summarizes the concentrations and contact times of oxychlorosene solutions used in various clinical applications. It is important to note that these are for antiseptic and irrigation purposes, not for achieving the sterility assurance level required for medical devices.

Application	Oxychlorosene Concentration	Contact Time / Regimen	Efficacy/Outcome	Reference
Bladder Irrigation for UTIs	0.1% to 0.2%	Instill into the bladder and retain for 2-3 minutes; repeat 2-3 times per treatment.	Effective in managing UTIs, including those with multidrug-resistant organisms.	[4]
Bladder Irrigation for Catheter-Associated UTIs	0.05%	Instill 100-150 mL into the bladder and allow to dwell for about 10 minutes.	Cleared infection in 58% of patients with fewer side effects than higher concentrations.	[10]
Surgical Pocket Irrigation (Breast Reconstruction)	Not specified	Used as an irrigation solution during surgery.	Similar surgical site infection rates compared to triple antibiotic solution.	[7]

## Experimental Protocols

The following are generalized protocols for the preparation and use of oxychlorosene solutions based on available product information. These are not validated sterilization protocols.

### Protocol 4.1: Preparation of Oxychlorosene Solution (Clorpactin WCS-90)

#### Materials:

- Clorpactin WCS-90 powder (2-gram bottle)[11]
- Sterile or deionized water at room temperature (20-25°C)[11][12]

- Sterile glass or plastic container with a non-metallic cap.[\[11\]](#)[\[12\]](#)

**Procedure:**

- Add the 2 grams of Clorpactin WCS-90 powder to the appropriate volume of sterile or deionized water to achieve the desired concentration (e.g., 2 liters for a 0.1% solution, 1 liter for a 0.2% solution).[\[4\]](#)
- Stir or shake the mixture for 2-3 minutes. The powder dissolves slowly, and some inactive residue will remain.[\[11\]](#)[\[12\]](#)
- Allow the solution to settle for approximately 5 minutes.[\[11\]](#)[\[12\]](#)
- Decant the clear solution for use, or filter it through a coarse laboratory filter to remove the residue.[\[11\]](#)[\[12\]](#)

**Storage of Prepared Solution:**

- The solution should be used as soon as possible after preparation.[\[11\]](#)
- It can be stored refrigerated (2-8°C) for up to 10-14 days.[\[11\]](#)[\[13\]](#)
- It can be stored at room temperature (20-25°C) for up to 3-7 days.[\[11\]](#)[\[13\]](#)

**Protocol 4.2: Application as a Topical Irrigant****Procedure:**

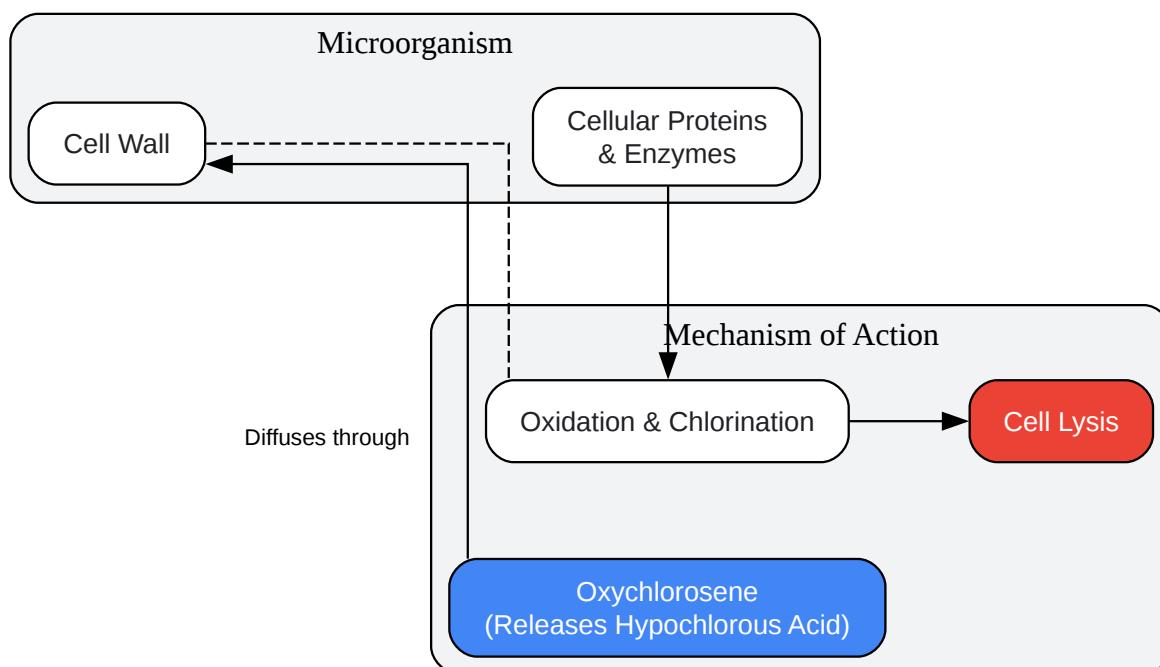
- Prepare the oxychlorosene solution as described in Protocol 4.1.
- Use the freshly prepared solution to irrigate the affected area as a rinse, soak, or spray.[\[11\]](#)[\[12\]](#)
- For a soak, allow the solution to remain in contact with the area for 20 to 30 minutes.[\[11\]](#)[\[12\]](#)
- Repeat applications with a fresh portion of the solution as needed.[\[11\]](#)[\[12\]](#)

**Safety Precautions:**

- Never use the undiluted powder directly on tissue, as it can cause damage.[11][12]
- Prepare the solution in a well-ventilated area and avoid inhaling the vapors.[11][12]
- The solution can bleach fabrics and other materials.[11][12]

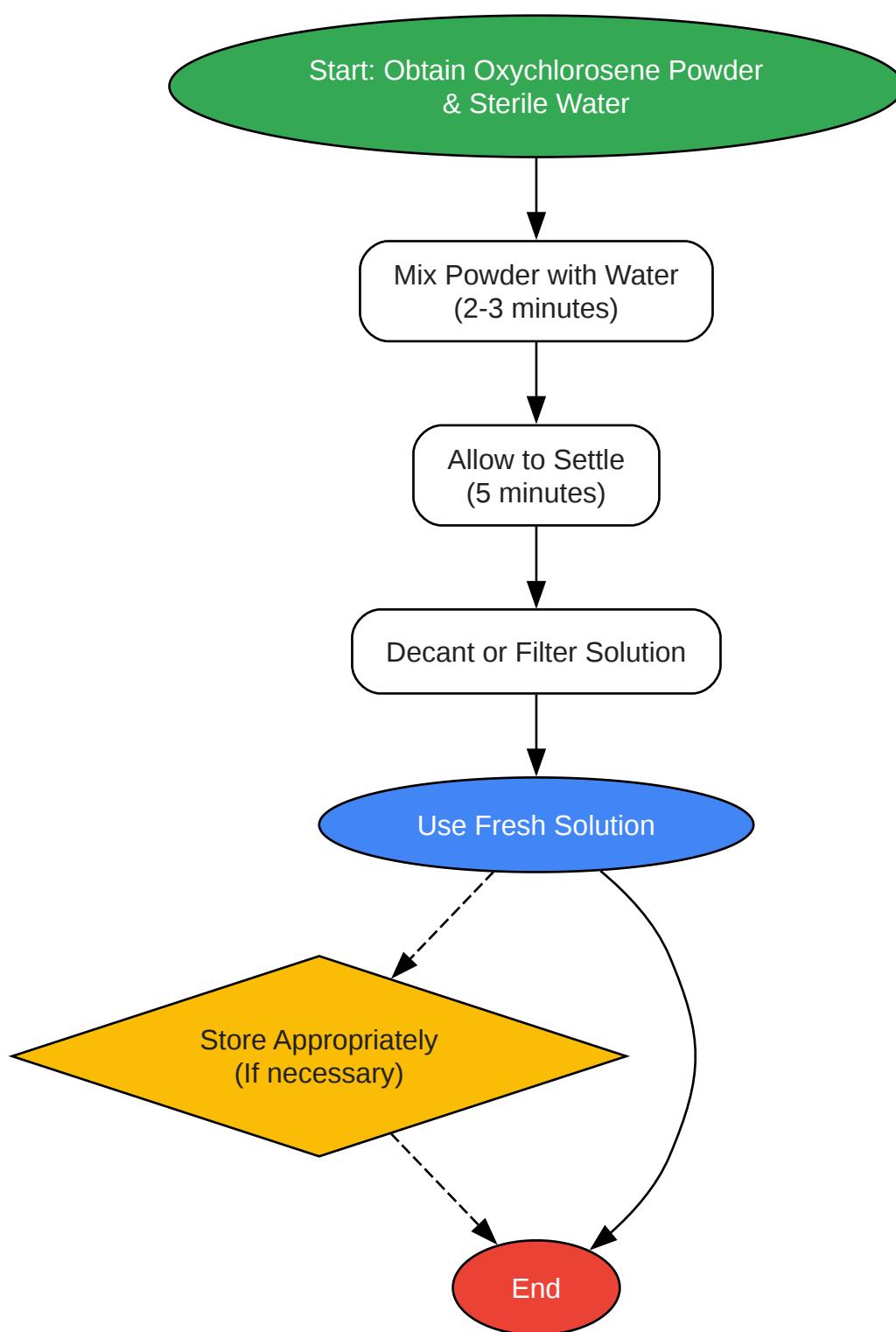
## Diagrams and Workflows

The following diagrams illustrate the mechanism of action and preparation workflow for oxychlorosene.



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Caption: Mechanism of action of oxychlorosene on a microorganism.



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Caption: Workflow for the preparation of an oxychlorosene solution.

## Conclusion

Oxychlorosene is a powerful antiseptic with a long history of use in topical and irrigation applications. However, it is crucial to understand that these applications do not meet the stringent requirements for medical device sterilization. Professionals in research, science, and drug development should refer to FDA-recognized guidelines and standards for the sterilization of medical devices to ensure patient safety and regulatory compliance.[\[1\]](#)[\[14\]](#)[\[15\]](#)

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